

Personal protective equipment for handling Belumosudil Mesylate

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Compound of Interest

Compound Name: Belumosudil Mesylate

Cat. No.: B3325381

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Essential Safety and Handling Guide for Belumosudil Mesylate

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Belumosudil Mesylate**, including personal protective equipment (PPE) recommendations, operational plans for handling and disposal, and emergency procedures.

Hazard Identification and Classification

Belumosudil Mesylate is an active pharmaceutical ingredient that requires careful handling. While some safety data sheets (SDS) classify it as not a hazardous substance, others indicate potential health risks.^{[1][2][3]} According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Belumosudil Mesylate** has been associated with the following hazards:

Hazard Class	Hazard Statement
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed[3]
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation[3]
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation[3]
Specific target organ toxicity, single exposure (Category 3)	H335: May cause respiratory irritation[3]
Reproductive toxicity (Category 1B)	H360FD: May damage fertility; May damage the unborn child[4]

It is crucial to handle this compound with appropriate precautions to minimize exposure.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Belumosudil Mesylate** to prevent skin contact, eye contact, and inhalation.[1][5]

PPE Category	Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn to prevent eye contact with dust or splashes. [1] [5]
Hand Protection	Protective gloves	Chemically resistant gloves should be inspected before use. Use proper glove removal technique to avoid skin contact. [3]
Body Protection	Impervious clothing	A lab coat or other protective clothing should be worn to prevent skin contamination. [1] [5]
Respiratory Protection	Suitable respirator	Use in areas with adequate ventilation. If dust or aerosols are generated, a NIOSH-approved respirator is recommended. [1] [5]

Engineering Controls

To further minimize exposure, the following engineering controls should be in place:

- Ventilation: Work in a well-ventilated area. Use of a chemical fume hood is recommended, especially when handling powdered forms of the compound to avoid dust and aerosol formation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Safety Stations: Ensure easy access to a safety shower and an eyewash station.[\[1\]](#)[\[5\]](#)

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)

- Avoid the formation of dust and aerosols.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and moisture.[\[1\]](#)
- Recommended storage temperature is 4°C for the solid material.[\[1\]](#) If dissolved in a solvent, store at -20°C for up to one month or -80°C for up to six months.[\[1\]](#)

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1] [2] [6]
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with water. Seek medical attention if irritation persists. [1] [2] [6]
Inhalation	Move the exposed person to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention. [1] [2] [6]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention. [1]

Spill and Disposal Plan:

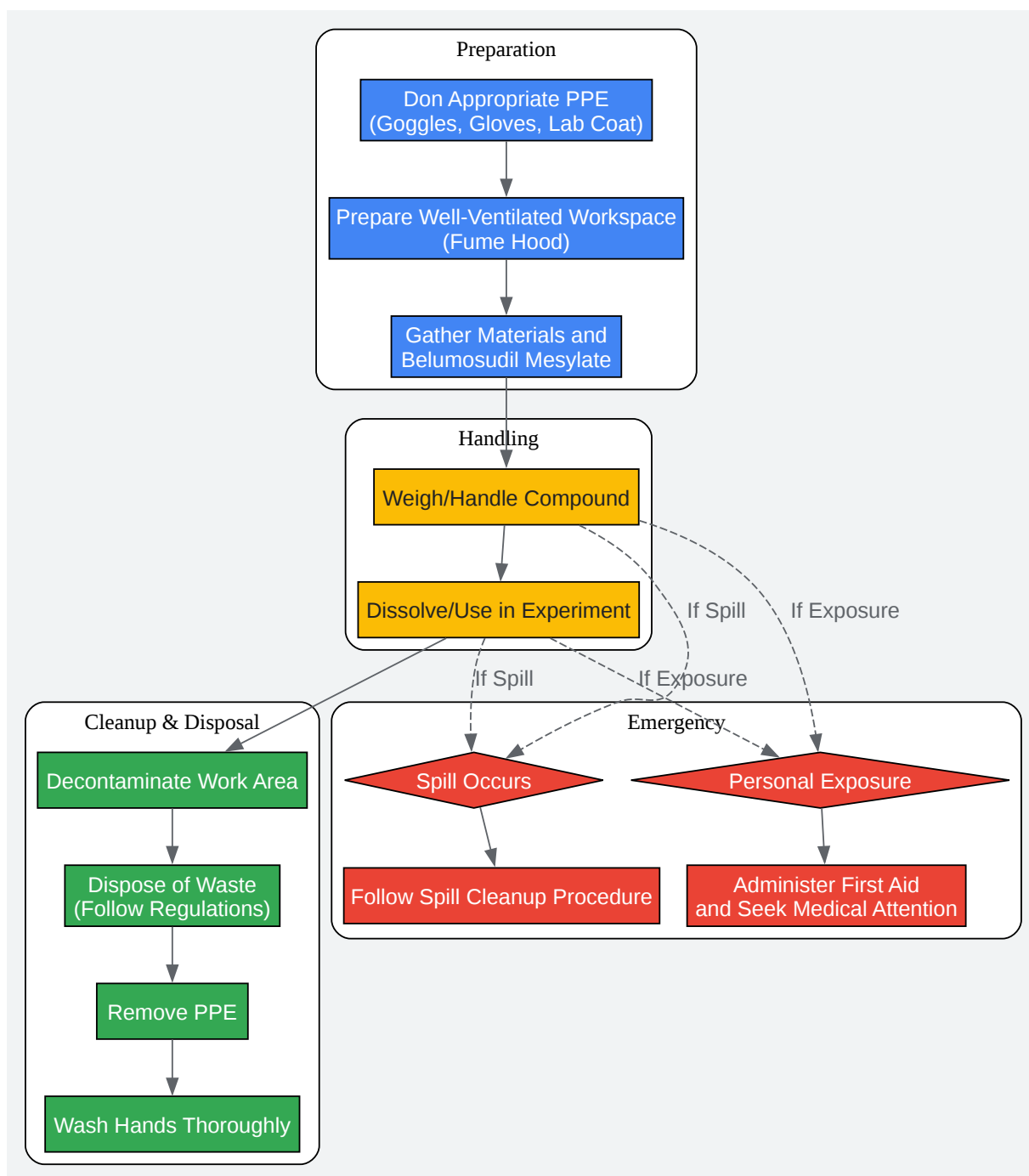
Accidental Release Measures:

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[1\]](#)
- Cleanup:
 - For solid spills, carefully sweep up the material to avoid creating dust and place it in a suitable, closed container for disposal.[\[3\]](#)
 - For liquid spills, absorb with an inert, non-combustible material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a designated container for disposal.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly.

Waste Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter sewers or waterways.

Procedural Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Belumosudil Mesylate**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. abmole.com [abmole.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. Belumosudil Mesylate | C₂₇H₂₈N₆O₅S | CID 146025939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. cleanchemlab.com [cleanchemlab.com]
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